

Application Notes and Protocols for Isometronidazole-D4 in Environmental Sample Testing

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Compound of Interest

Compound Name: *Isometronidazole-D4*

Cat. No.: *B2532267*

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These application notes provide detailed protocols for the extraction and quantification of **Isometronidazole-D4** in environmental water and soil/sediment samples using Solid Phase Extraction (SPE) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **Isometronidazole-D4** is the deuterated analog of metronidazole, a widely used antibiotic and antiprotozoal drug. Due to its similar chemical and physical properties to metronidazole, **Isometronidazole-D4** is an ideal internal standard for the accurate quantification of metronidazole in complex environmental matrices, compensating for sample matrix effects and variations in extraction and analysis.

Quantitative Data Summary

The following table summarizes the typical performance data for the analysis of metronidazole using a deuterated internal standard like **Isometronidazole-D4** in various environmental matrices. The performance of **Isometronidazole-D4** itself is analogous to the parent compound.

Matrix	Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Water	SPE-LC-MS/MS	3.4 ng/L	11.3 ng/L	89.3 - 97.2	[1]
Wastewater	SPE-LC-MS/MS	1-10 ng/L	-	50 - 117	
Sediment	SPE-LC-MS/MS	0.4 ng/g	1.3 ng/g	89.3 - 97.2	[1]
Soil	SPE-LC-MS/MS	-	-	55 - 108	[2]
Fish Tissue	SPE-LC-MS/MS	0.3 ng/g	1.0 ng/g	89.3 - 97.2	[1]

Experimental Protocols

Protocol for Water Sample Analysis

This protocol details the extraction of **Isometronidazole-D4** from water samples using Solid Phase Extraction (SPE) followed by LC-MS/MS analysis.

1.1. Materials and Reagents

- **Isometronidazole-D4** standard
- Metronidazole standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water

- Hydrochloric acid (HCl)
- Ammonium hydroxide (NH₄OH)
- Strata™-X-C SPE cartridges (or equivalent polymeric cation-exchange sorbent)
- Oasis HLB SPE cartridges (or equivalent hydrophilic-lipophilic balanced sorbent)

1.2. Sample Preparation and Extraction

- **Sample Collection and Preservation:** Collect water samples in clean glass bottles. Acidify the samples to a pH of approximately 2 with HCl to prevent degradation of the analyte. Store the samples at 4°C and analyze within 48 hours.
- **Fortification with Internal Standard:** To a 100 mL water sample, add a known concentration of **Isometronidazole-D4** solution (e.g., 100 ng/L).
- **SPE Cartridge Conditioning:**
 - For Strata™-X-C cartridges: Condition the cartridge sequentially with 5 mL of methanol followed by 5 mL of ultrapure water.
 - For Oasis HLB cartridges: Condition the cartridge sequentially with 5 mL of methanol followed by 5 mL of ultrapure water.
- **Sample Loading:** Load the fortified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Cartridge Washing:**
 - For Strata™-X-C cartridges: Wash the cartridge with 5 mL of 0.1 N HCl followed by 5 mL of methanol.
 - For Oasis HLB cartridges: Wash the cartridge with 5 mL of ultrapure water.
- **Elution:**

- For Strata™-X-C cartridges: Elute the analyte with 5 mL of 5% ammonium hydroxide in methanol.
- For Oasis HLB cartridges: Elute the analyte with 5 mL of methanol.
- Dry Down and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 90:10 water:acetonitrile with 0.1% formic acid).

1.3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm) is suitable.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A typical gradient would be to start at 10% B, increase to 90% B over 8 minutes, hold for 2 minutes, and then return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 10 µL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Metronidazole: Precursor ion (m/z) 172.1 -> Product ions (m/z) 128.1 (quantifier), 82.1 (qualifier).
 - **Isometronidazole-D4**: Precursor ion (m/z) 176.1 -> Product ions (m/z) 132.1 (quantifier), 84.1 (qualifier). Note: These are proposed transitions based on the

fragmentation of metronidazole and the mass shift due to deuterium labeling.

Optimization on the specific instrument is recommended.

Protocol for Soil and Sediment Sample Analysis

This protocol outlines the extraction of **Isometronidazole-D4** from soil and sediment samples followed by SPE cleanup and LC-MS/MS analysis.

2.1. Materials and Reagents

- Same as for water analysis.
- Citrate buffer (pH 4).

2.2. Sample Preparation and Extraction

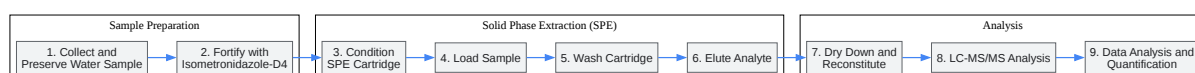
- Sample Preparation: Air-dry the soil or sediment samples and sieve them to remove large debris.
- Extraction:
 - To 5 g of the homogenized sample, add 10 mL of an extraction solvent (e.g., a mixture of citrate buffer (pH 4) and methanol (1:1, v/v)).
 - Fortify the sample with a known amount of **Isometronidazole-D4** solution.
 - Vortex or sonicate the mixture for 15-30 minutes.
 - Centrifuge the sample at 4000 rpm for 10 minutes and collect the supernatant.
 - Repeat the extraction step twice more and combine the supernatants.
- SPE Cleanup:
 - Dilute the combined supernatant with ultrapure water to reduce the methanol concentration to <5%.
 - Proceed with the SPE cleanup as described in the water analysis protocol (steps 1.2.3 to 1.2.7), using Oasis HLB cartridges.

2.3. LC-MS/MS Analysis

- Follow the same LC-MS/MS conditions as described in the water analysis protocol (section 1.3).

Visualizations

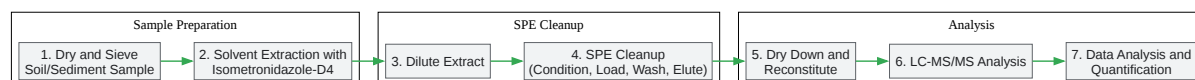
Experimental Workflow for Water Sample Analysis



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Caption: Workflow for **Isometronidazole-D4** analysis in water samples.

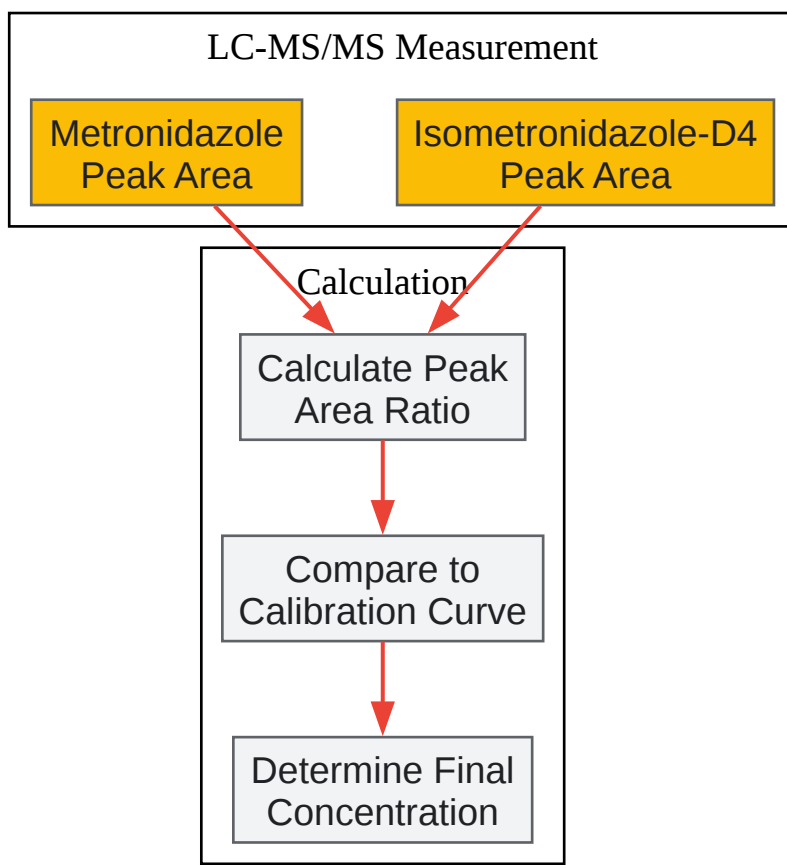
Experimental Workflow for Soil/Sediment Sample Analysis



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Caption: Workflow for **Isometronidazole-D4** analysis in soil/sediment.

Logical Relationship for Quantification



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Caption: Logic for quantification using an internal standard.

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References

- 1. [agilent.com](https://www.agilent.com) [agilent.com]
- 2. [agilent.com](https://www.agilent.com) [agilent.com]
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